

Solubility Profile of Ammonium Cobalt(II) Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Azanium; cobalt(2+); sulfate; hexahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of ammonium cobalt(II) sulfate, a compound of interest in various scientific and industrial applications. This document summarizes available quantitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of ammonium cobalt(II) sulfate is a critical parameter for its application in solution-based processes. The following tables summarize the available quantitative solubility data in various solvents.

Solubility in Water

Ammonium cobalt(II) sulfate is soluble in water, and its solubility is dependent on temperature. [1][2][3] The following table presents the solubility of ammonium cobalt(II) sulfate hexahydrate in water at different temperatures.

Temperature (°C)	Solubility (g / 100 g water)
0	8.92
10	13.98
20	19.54

Data sourced from Crystal growing wiki[1]

Solubility in Organic Solvents

The solubility of ammonium cobalt(II) sulfate in organic solvents is generally limited.

Solvent	Solubility
Ethanol	Insoluble[1][4][5][6]
Acetone	Insoluble[1]

It is important to note that while direct quantitative data for ammonium cobalt(II) sulfate in a wider range of organic solvents is not readily available in the literature, the related compound, cobalt(II) sulfate, exhibits slight solubility in ethanol and is soluble in methanol.[7][8] Specifically, the solubility of cobalt(II) sulfate heptahydrate in methanol is 54.5 g/100 mL at 18°C.[9] This suggests that methanol might be a more suitable organic solvent for ammonium cobalt(II) sulfate compared to ethanol.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data in specific solvent systems or under varying pH conditions, the following experimental protocols are provided.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating the undissolved solid, and determining the concentration of the dissolved solid by weighing the residue after solvent evaporation.

Materials:

- Ammonium cobalt(II) sulfate
- Solvent of interest (e.g., water, ethanol, acidic/basic solutions)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters, vacuum filtration)
- Pre-weighed drying dishes
- Analytical balance
- Oven

Procedure:

- Add an excess amount of ammonium cobalt(II) sulfate to a known volume of the solvent in a sealed container.
- Agitate the mixture at a constant temperature using a thermostatic shaker or water bath until equilibrium is reached. The time to reach equilibrium should be determined experimentally but is typically several hours.
- Once equilibrium is achieved, carefully separate the saturated solution from the undissolved solid by filtration. Ensure the filtration is performed at the same temperature as the equilibration to avoid changes in solubility.
- Accurately weigh a portion of the clear, saturated filtrate into a pre-weighed drying dish.
- Evaporate the solvent in an oven at a temperature sufficient to remove the solvent without decomposing the salt (Ammonium cobalt(II) sulfate hexahydrate decomposes at around 120°C).[\[2\]](#)
- Cool the dish in a desiccator and weigh it.
- Repeat the drying and weighing steps until a constant weight is achieved.

- The solubility can be calculated as grams of solute per 100 g of solvent.

Spectroscopic Method for Solubility Determination

Given the colored nature of the cobalt(II) ion, UV-Vis spectrophotometry offers a sensitive method for determining its concentration in a saturated solution.

Materials:

- UV-Vis Spectrophotometer
- Cuvettes
- Volumetric flasks and pipettes
- Ammonium cobalt(II) sulfate
- Solvent of interest

Procedure:

- Preparation of a Calibration Curve:
 - Prepare a series of standard solutions of ammonium cobalt(II) sulfate of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for the Co(II) ion in the specific solvent.
 - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation of Saturated Solution:
 - Prepare a saturated solution of ammonium cobalt(II) sulfate in the solvent of interest as described in the gravimetric method (steps 1-3).
- Analysis of Saturated Solution:

- Carefully take an aliquot of the clear, saturated filtrate and dilute it accurately with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Use the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution, and thus the solubility, by taking the dilution factor into account.

Titration Method for Cobalt(II) Ion Determination

The concentration of cobalt(II) ions in a saturated solution can be determined by complexometric titration with EDTA.[\[10\]](#)

Materials:

- Standardized EDTA solution
- Xylenol orange indicator
- Buffer solution (e.g., sodium acetate)
- Burette, pipettes, and flasks

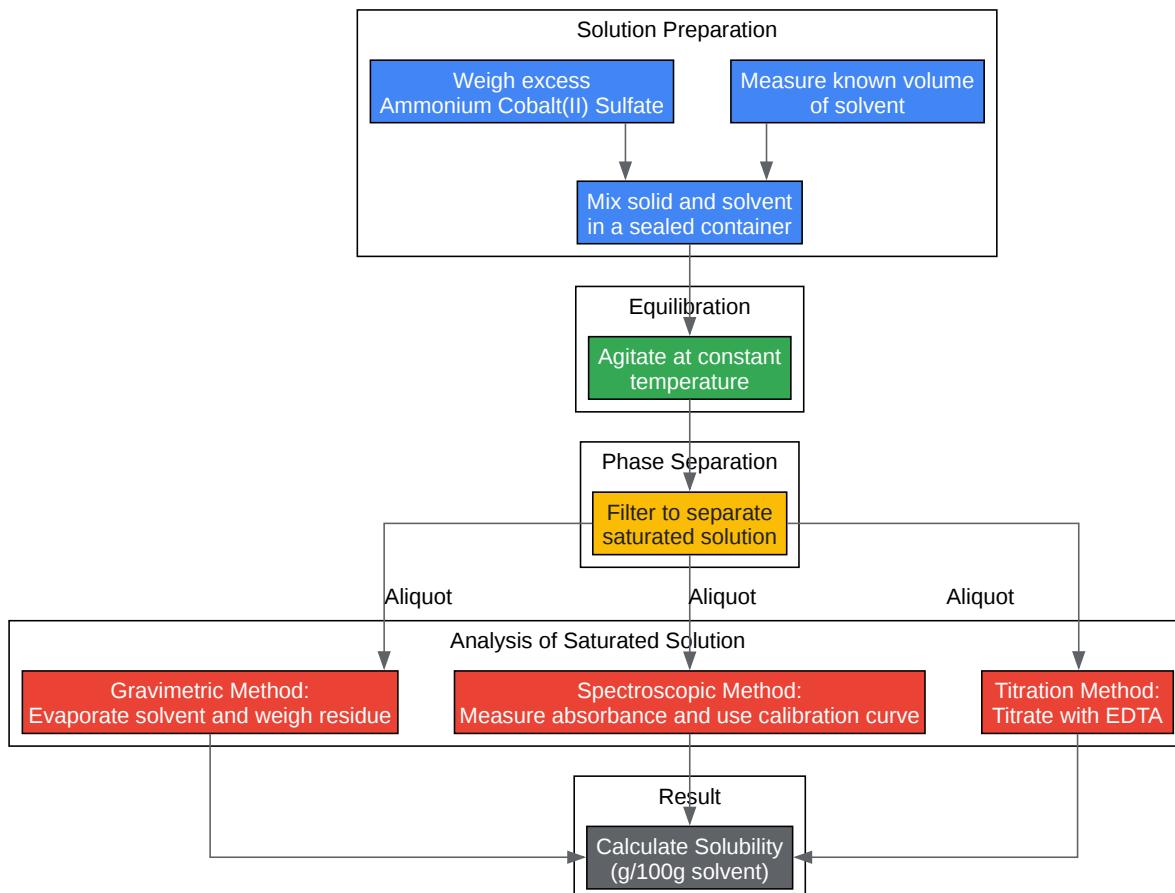
Procedure:

- Prepare a saturated solution of ammonium cobalt(II) sulfate and filter it as previously described.
- Take a precise volume of the clear filtrate and dilute it if necessary.
- Add a suitable buffer to adjust the pH to the optimal range for the cobalt-EDTA titration (typically pH 5-6).
- Add a few drops of xylenol orange indicator.
- Titrate the solution with a standardized EDTA solution until the color changes from the cobalt-indicator complex to the free indicator.

- The concentration of cobalt(II) in the saturated solution can be calculated from the volume of EDTA used.

Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of the solubility of ammonium cobalt(II) sulfate.

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